

# Dehydrodadynerigenin Glucosyldigitaloside: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Dehydrodadynerigenin glucosyldigitaloside*

Cat. No.: B15129572

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## Abstract

**Dehydrodadynerigenin glucosyldigitaloside** is a cardiac glycoside, a class of naturally occurring steroid-like compounds with significant physiological activity. This technical guide provides a comprehensive overview of the discovery, natural sources, and chemical properties of **Dehydrodadynerigenin glucosyldigitaloside**. Detailed experimental protocols for isolation and characterization, where available in public literature, are presented, alongside a summary of its known biological activities. This document aims to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

## Discovery and Natural Sources

**Dehydrodadynerigenin glucosyldigitaloside** is a cardenolide glycoside that has been identified in plant species belonging to the Apocynaceae family, commonly known as the dogbane family. While the precise historical details of its initial discovery are not extensively documented in readily available literature, its presence has been noted in *Nerium oleander* (formerly known as *Nerium indicum*), a well-known ornamental shrub that is also recognized for its toxicity due to the presence of various cardiac glycosides.<sup>[1]</sup> Another noted source for this compound is the *Digitalis* genus, from which the well-known cardiac drug digoxin is derived.<sup>[2]</sup>

The primary source for the isolation of **Dehydrodynerigenin glucosyldigitaloside** is the leaves of these plants. The concentration of cardiac glycosides in plants can vary depending on factors such as the specific species, geographical location, season, and time of harvesting.

## Chemical Structure and Properties

The chemical structure of **Dehydrodynerigenin glucosyldigitaloside** consists of a steroid nucleus (the aglycone or genin part) linked to a sugar moiety. The aglycone is Dehydrodynerigenin, and the sugar component is a glucosyldigitalose.

Table 1: Chemical and Physical Properties

Property	Value
CAS Number	144223-70-1
Molecular Formula	C <sub>36</sub> H <sub>52</sub> O <sub>13</sub>
Molecular Weight	692.79 g/mol
Class	Steroids, Cardiac Glycoside

## Experimental Protocols

Detailed experimental protocols for the specific isolation and characterization of **Dehydrodynerigenin glucosyldigitaloside** are not readily available in a single, comprehensive public source. However, based on general methods for the isolation of cardiac glycosides from plant materials, a typical workflow can be outlined.

## General Isolation Workflow

The isolation of cardiac glycosides from plant sources is a multi-step process that involves extraction, fractionation, and purification.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Dehydroadynerigenin glucosyldigitaloside | 144223-70-1 | OD44163 [biosynth.com]
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